

Application Notes and Protocols: CEP-28122 for NSCLC Cell Lines

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CEP-28122 is a potent and selective, orally active inhibitor of Anaplastic Lymphoma Kinase (ALK). In non-small cell lung cancer (NSCLC) harboring ALK rearrangements, the EML4-ALK fusion protein drives oncogenic signaling, promoting cell proliferation and survival. **CEP-28122** effectively inhibits ALK autophosphorylation, thereby blocking downstream signaling pathways and inducing cytotoxicity in ALK-positive NSCLC cells. These application notes provide detailed protocols for evaluating the efficacy of **CEP-28122** in NSCLC cell lines.

Data Presentation

Table 1: In Vitro Inhibitory Activity of CEP-28122



Cell Line	Cancer Type	ALK Status	IC50 (nM) - Enzymatic	IC50 (nM) - Cellular
N/A	N/A	Recombinant	1.9	N/A
Sup-M2	Anaplastic Large Cell Lymphoma	NPM-ALK	N/A	30
Karpas-299	Anaplastic Large Cell Lymphoma	NPM-ALK	N/A	30
NCI-H2228	Non-Small Cell Lung Cancer	EML4-ALK	N/A	Not explicitly stated
NCI-H3122	Non-Small Cell Lung Cancer	EML4-ALK	N/A	Not explicitly stated

Note: Specific cellular IC50 values for NSCLC cell lines were not explicitly available in the searched literature. Researchers should determine these values empirically using the provided cell viability protocol.

Table 2: Apoptosis Induction in H2228 NSCLC Cells with CEP-28122

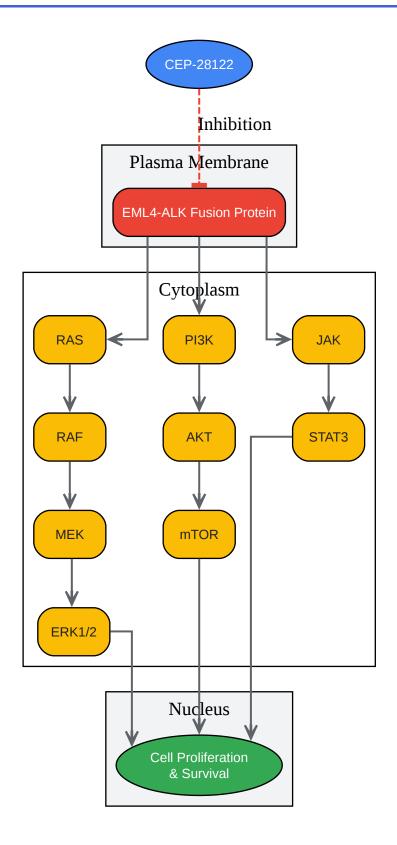
Treatment	Concentration	Duration (hours)	% Apoptotic Cells (TMRM Staining)
CEP-28122	300 nM	24	Data for single agent not provided
CEP-28122 + Gefitinib	300 nM + 1 μM	24	Increased compared to single agents[1]
CEP-28122 + Lapatinib	300 nM + 1 μM	24	Increased compared to single agents[1]

Note: The available quantitative data for apoptosis is for combination treatments. A detailed protocol is provided to enable researchers to generate quantitative data for **CEP-28122** as a single agent.

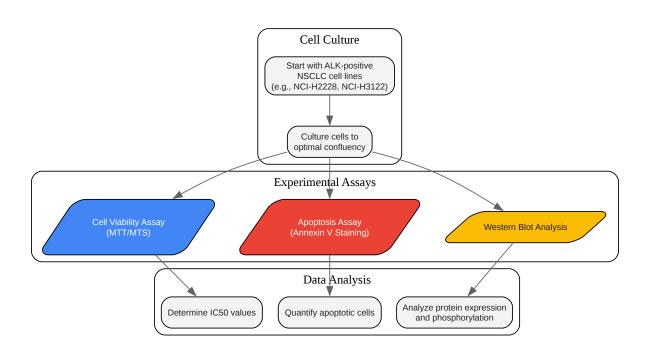


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References

- 1. researchgate.net [researchgate.net]
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